

An In-depth Technical Guide to Ethyl 1-Hydroxycyclopropane-1-carboxylate

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Compound of Interest

Compound Name: Ethyl 1-hydroxycyclopropane-1-carboxylate

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Introduction

Ethyl 1-hydroxycyclopropane-1-carboxylate is a unique small molecule featuring a strained cyclopropane ring functionalized with both a hydroxyl and an ethyl ester group. This combination of functionalities makes it an interesting building block for organic synthesis and a potential scaffold in medicinal chemistry. The rigid cyclopropane core can impart specific conformational constraints on larger molecules, a property often exploited in drug design to enhance binding affinity and metabolic stability.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **ethyl 1-hydroxycyclopropane-1-carboxylate**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ethyl 1-hydroxycyclopropane-1-carboxylate** is presented in the table below. These properties are essential for its handling, characterization, and application in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₃	[3][4]
Molecular Weight	130.14 g/mol	[3][4]
CAS Number	137682-89-4	[3][4]
Appearance	Clear light yellow to brown liquid	ChemicalBook
Boiling Point	78 °C at 15 mmHg	[3]
Density (estimate)	1.1557 g/cm ³	ChemicalBook
Refractive Index	1.4400 - 1.4470	[3]
Solubility	Soluble in most common organic solvents.	[3]
Storage Temperature	2-8 °C	ChemicalBook

Synthesis

While a specific, detailed experimental protocol for the synthesis of **ethyl 1-hydroxycyclopropane-1-carboxylate** is not readily available in the searched literature, a general and plausible method can be derived from the synthesis of the parent acid, 1-hydroxycyclopropanecarboxylic acid, and standard esterification procedures. A Chinese patent describes the synthesis of 1-hydroxycyclopropanecarboxylic acid and its esters from 1-aminocyclopropyl formate.[5] Furthermore, the synthesis of a similar compound, ethyl 1-hydroxycyclopentane-carboxylate, involves the esterification of the corresponding carboxylic acid using ethanol and a catalytic amount of sulfuric acid.[6][7]

Proposed Experimental Protocol: Two-Step Synthesis

This proposed protocol involves the synthesis of the precursor, 1-hydroxycyclopropanecarboxylic acid, followed by its esterification to yield the target compound.

Step 1: Synthesis of 1-Hydroxycyclopropanecarboxylic Acid

This step is adapted from the general method described in the patent literature.[5]

- Materials: 1-aminocyclopropyl methyl formate, sulfuric acid, sodium nitrite, ethyl acetate, anhydrous magnesium sulfate, hydrochloric acid.
- Procedure:
 - Dissolve 1-aminocyclopropyl methyl formate in an aqueous solution of sulfuric acid (molar ratio of acid to amine ~1.0-1.1:1) and cool the solution to 0-5 °C in an ice bath.
 - Slowly add an aqueous solution of sodium nitrite (molar ratio of nitrite to amine ~1.0-1.1:1) to the reaction mixture while maintaining the temperature between 0-5 °C.
 - After the addition is complete, allow the reaction to stir at a slightly elevated temperature (e.g., 15-30 °C) for 0.5-1 hour.
 - The resulting intermediate, 1-hydroxycyclopropyl formate, can be isolated by extraction with ethyl acetate. The organic phases are combined, dried over anhydrous magnesium sulfate, and concentrated.
 - To obtain 1-hydroxycyclopropanecarboxylic acid, the ester protecting group is removed. The crude 1-hydroxycyclopropyl formate is heated in a refluxing aqueous sulfuric acid solution.
 - After the reaction is complete, the mixture is cooled, and the pH is adjusted to 5-6 with a hydrochloric acid solution.
 - The product, 1-hydroxycyclopropanecarboxylic acid, is then extracted with ethyl acetate. The combined organic layers are dried over anhydrous magnesium sulfate and concentrated to yield the product.

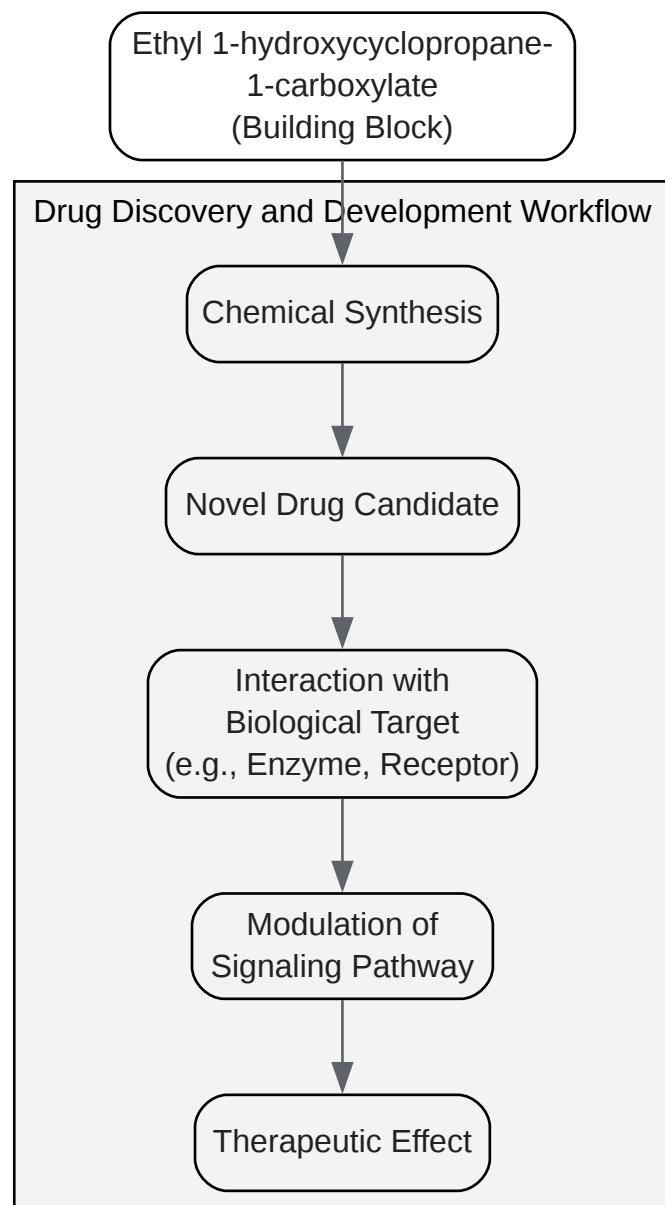
Step 2: Esterification to **Ethyl 1-Hydroxycyclopropane-1-carboxylate**

This step is a standard Fischer esterification.

- Materials: 1-hydroxycyclopropanecarboxylic acid, absolute ethanol, concentrated sulfuric acid, ethyl acetate, saturated sodium bicarbonate solution, brine, anhydrous sodium sulfate.
- Procedure:

- Suspend 1-hydroxycyclopropanecarboxylic acid in an excess of absolute ethanol.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the excess ethanol under reduced pressure.
- Dissolve the residue in ethyl acetate and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **ethyl 1-hydroxycyclopropane-1-carboxylate**.
- Purify the crude product by vacuum distillation.

Logical Workflow for Synthesis



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